Solubility Profile and Characterization of 1,3-Dimethylpyridinium Iodide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pyridinium, 1,3-dimethyl-, iodide*
CAS No.:	*10129-51-8*
Cat. No.:	*B13807542*

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Executive Summary

1,3-Dimethylpyridinium iodide (CAS: 10129-51-8), historically referenced in industrial catalysis as

-methyl-3-picolinium iodide, is a quaternary ammonium salt critical to organic synthesis and electrochemical applications. Unlike neutral organic molecules, its solubility is governed by the competition between its crystal lattice energy and the solvation enthalpy provided by the solvent.

This guide provides a comprehensive solubility analysis, transitioning from theoretical physicochemical principles to practical experimental determination. It is designed for researchers optimizing ionic liquid synthesis, catalytic carbonylation, or electrochemical electrolyte formulation.

Physicochemical Profile & Theoretical Basis

To predict and manipulate the solubility of 1,3-dimethylpyridinium iodide, one must understand its ionic nature. As a 1:1 electrolyte, it does not "dissolve" in the traditional sense of neutral

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molecular dispersion but rather dissociates into solvated ions.

Structural Parameters

Property	Value
IUPAC Name	1,3-Dimethylpyridin-1-ium iodide
Formula	
Molecular Weight	235.07 g/mol
Cation Character	Planar, aromatic, charge-delocalized pyridinium ring
Anion Character	Soft, polarizable iodide ( )
Primary Interaction	Ion-Dipole (Solvent) vs. Coulombic (Lattice)

The Thermodynamics of Dissolution

Solubility (

) is driven by the balance of lattice enthalpy (

) and solvation enthalpy (

):

- Lattice Energy: High. The electrostatic attraction between the pyridinium cation and iodide anion is strong.
- Solvation Requirement: The solvent must possess high dielectric constant (

) or strong dipole moments to overcome the lattice energy.
  - Cation Solvation: Stabilized by Lewis bases (electron donors) via ion-dipole interactions.
  - Anion Solvation: Iodide is a "soft" anion. It is poorly solvated by hard hydrogen bond donors (like water) compared to smaller ions (Cl^-), but highly soluble in polar aprotic

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solvents (DMSO, Acetonitrile) due to polarizability.

Solvent Compatibility Matrix

The following data categorizes solvents based on their ability to solvate 1,3-dimethylpyridinium iodide at ambient temperature (

).

Table 1: Solubility Classification

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Solvent Class	Specific Solvent	Solubility Status	Mechanistic Insight
Polar Protic	Methanol	High	Strong H-bonding and high dielectric constant stabilize the ionic pair.
Polar Protic	Ethanol	High	Good solubility; often used for recrystallization when heated.
Polar Protic	Isopropyl Alcohol (IPA)	Moderate/Low	Critical Distinction: Often used as a reaction medium where the salt precipitates upon formation (antisolvent effect at RT).
Polar Aprotic	DMSO	Very High	High dipole moment effectively shields the cation charge.
Polar Aprotic	Acetonitrile	High	Preferred for electrochemical windows; stabilizes the soft iodide anion.
Polar Aprotic	Acetone	Moderate	Soluble, but significantly less than in MeOH/ACN.
Organic Acid	Acetic Acid	High	Used industrially in carbonylation catalysis (e.g., acetic anhydride production).
Non-Polar	Diethyl Ether	Insoluble	Lacks dipole strength to overcome lattice

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			energy. Used as a precipitant.[1]
Non-Polar	Hexane / Toluene	Insoluble	Completely immiscible with the ionic salt.

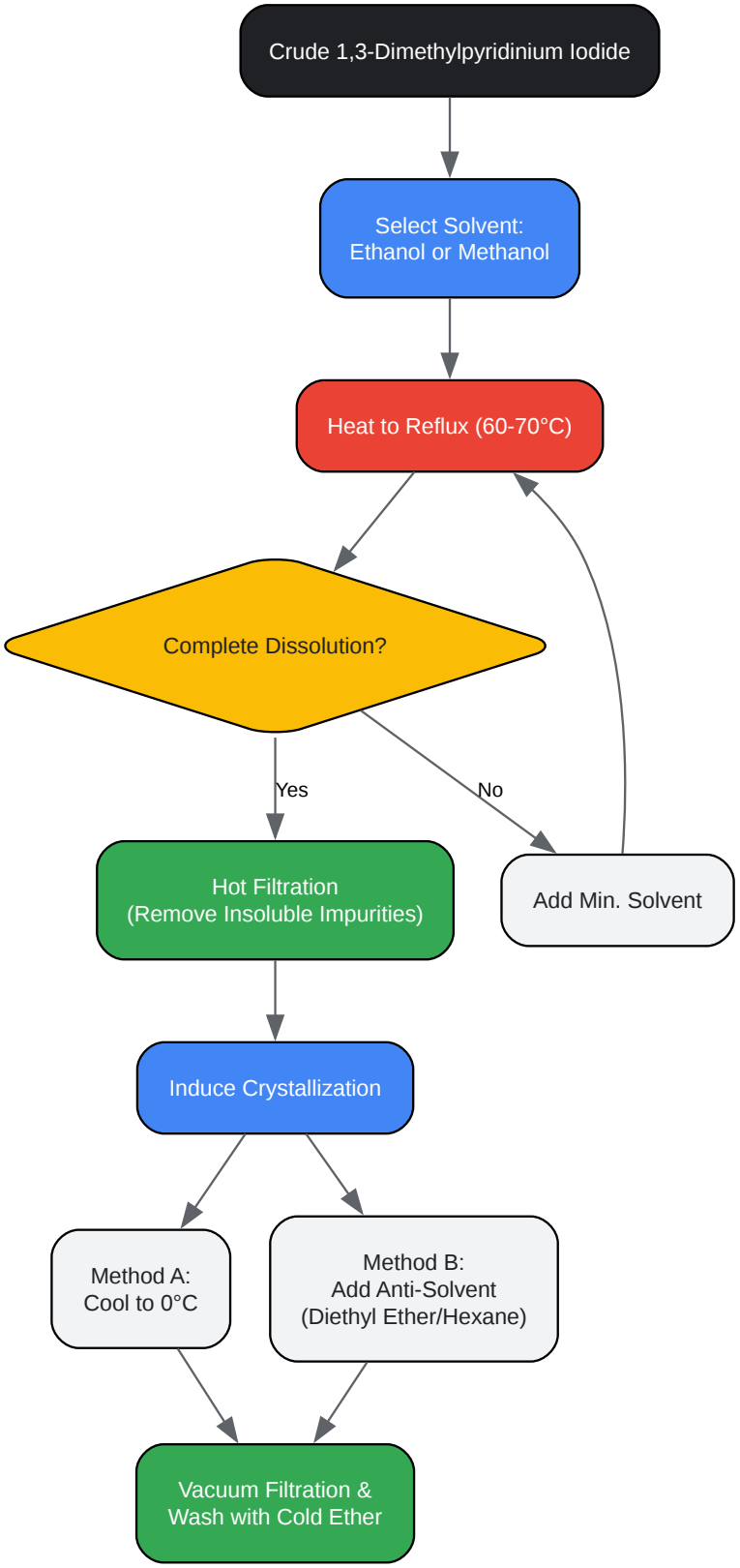
Field Note: In industrial acetic anhydride production (e.g., Eastman Chemical processes),

-methyl-3-picolinium iodide is utilized as a promoter dissolved in a mixture of acetic acid and methyl iodide. This confirms its high stability and solubility in organic acid/haloalkane mixtures under reaction conditions.

Visualization: Purification & Solubility Logic

The following diagram illustrates the logical workflow for purifying 1,3-dimethylpyridinium iodide using solvent polarity differentials.

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Figure 1: Decision tree for the recrystallization of 1,3-dimethylpyridinium iodide based on differential solubility.

Experimental Protocol: Gravimetric Solubility Determination

Since specific quantitative data (g/L) varies by lot and purity, researchers must validate solubility empirically. This protocol ensures self-validating results.

Objective

Determine the saturation solubility (

) of 1,3-dimethylpyridinium iodide in a target solvent at

.

Materials

- 1,3-Dimethylpyridinium iodide (Dry,

  purity).
- Target Solvent (anhydrous).
- 0.22

  PTFE Syringe Filter.
- Temperature-controlled shaker or water bath.

Workflow

- Supersaturation: Add excess salt to 5.0 mL of solvent in a sealed vial. Ensure visible solid remains at the bottom.
- Equilibration: Agitate at

  for 24 hours. Critical: Equilibrium is reached only when concentration plateaus.

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- Filtration: Draw the supernatant through a pre-warmed syringe filter (to prevent precipitation in the filter) into a tared weighing vial.
- Gravimetric Analysis:
  - Weigh the vial + solution (
).
  - Evaporate solvent (Rotary evaporator or
    stream).
  - Dry residue in a vacuum oven at
    for 4 hours.
  - Weigh the vial + dry solid (
).

Calculation

(Where
is the density of the solvent).

Applications & Implications

Catalytic Carbonylation

In the synthesis of acetic anhydride (e.g., the Monsanto or Cativa processes), quaternary ammonium iodides like 1,3-dimethylpyridinium iodide function as iodide promoters.

- Role: They stabilize the rhodium/iridium catalyst and maintain high iodide concentration in the liquid phase.
- Solubility Requirement: Must remain fully dissolved in the aggressive acetic acid/methyl acetate/methyl iodide reaction matrix at high temperatures (
).

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Electrochemical Electrolytes

Pyridinium salts are precursors to Ionic Liquids (ILs).

- Window: 1,3-dimethylpyridinium iodide in Acetonitrile offers a wide electrochemical window, though the iodide anion is susceptible to oxidation (

).
- Usage: Used in dye-sensitized solar cells (DSSCs) where the

  redox couple is active.[1]

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